Comparative Guide: Synthetic Routes to 5-Methylazepan-2-one

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Compound of Interest

Compound Name:	*5-Methylazepan-2-one*
CAS No.:	*2210-07-3*
Cat. No.:	*B1295309*

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Product: **5-Methylazepan-2-one** (CAS: 2210-07-3) Synonyms: 5-Methyl-ε-caprolactam, Hexahydro-5-methyl-2H-azepin-2-one Formula: $C_7H_{13}NO$ Molecular Weight: 127.19 g/mol

Executive Summary & Technical Context[1][2][3][4][5][6][7][8]

5-Methylazepan-2-one is a critical seven-membered lactam intermediate used primarily in the synthesis of specialized polyamides (nylon derivatives) and as a chiral building block in pharmaceutical development. Unlike the parent ε-caprolactam, the introduction of the methyl group at the 5-position alters the polymer's crystallinity and melting point, offering tunable material properties.

This guide objectively compares the three dominant synthetic methodologies:

- Classical Liquid-Phase Beckmann Rearrangement: The industrial benchmark for yield.
- Vapor-Phase Catalytic Rearrangement: The "Green Chemistry" alternative utilizing zeolites.

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- Schmidt Reaction: A direct one-pot route bypassing the oxime intermediate.

Key Structural Insight: The precursor, 4-methylcyclohexanone, possesses a plane of symmetry passing through C1 and C4. Consequently, the Beckmann rearrangement is regiospecific by default; migration of either the C2 or C6 carbon bond results in the thermodynamically identical **5-methylazepan-2-one** product, eliminating the formation of regioisomers common in 2- or 3-substituted analogs.

Method A: Classical Liquid-Phase Beckmann Rearrangement

Status: Industrial Standard | Yield Potential: >95% | Atom Economy: Low (due to sulfate waste)

This method involves the conversion of 4-methylcyclohexanone to its oxime, followed by acid-catalyzed rearrangement. While it offers the highest conversion rates, it suffers from significant waste generation (ammonium sulfate).

Mechanism of Action

The reaction proceeds via the protonation of the oxime hydroxyl group, followed by water elimination to form a nitrilium ion.[1] The anti-periplanar alkyl group migrates to the nitrogen, followed by hydrolysis and tautomerization to the lactam.



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Figure 1: Step-wise mechanism of the Beckmann Rearrangement showing the critical 1,2-alkyl shift.[2]

Experimental Protocol

Reagents: 4-Methylcyclohexanone (1.0 eq), Hydroxylamine hydrochloride (1.1 eq), Sodium acetate (1.1 eq), Sulfuric acid (conc.), Oleum (20% SO_3).

- Oxime Formation:

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- Dissolve 4-methylcyclohexanone in ethanol/water (1:1).
- Add hydroxylamine hydrochloride and sodium acetate.
- Reflux at 80°C for 2 hours. Monitor via TLC.
- Cool, filter the oxime precipitate, and dry (Yield ~98%).

- Rearrangement:
  - Caution: Exothermic reaction.
  - Charge a reactor with oleum/H_2SO_4 mixture at 0°C.
  - Slowly add the dried oxime portion-wise, maintaining internal temp <60°C.
  - Once addition is complete, heat to 100°C for 45 minutes to drive rearrangement.

- Work-up:
  - Pour reaction mixture over crushed ice.
  - Neutralize with aqueous ammonia (pH 7).
  - Extract with chloroform (3x).[3] Dry organic layer over $MgSO_4$.
  - Concentrate in vacuo. Recrystallize from cyclohexane.

Method B: Vapor-Phase Catalytic Rearrangement (Zeolite)

Status: Green Alternative | Yield Potential: 85-95% | Atom Economy: High

This method replaces liquid acids with solid acid catalysts (Zeolites like H-ZSM-5 or Silicalite-1), conducting the reaction in the gas phase. It eliminates the formation of ammonium sulfate waste.

Critical Parameters

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- Catalyst: High-silica MFI zeolites (Silicalite-1) are preferred to prevent rapid coke formation.
- Temperature: 300°C – 350°C.
- Solvent: Ethanol or Methanol (carrier gas).

Experimental Protocol

- Catalyst Preparation: Calcined Silicalite-1 (Si/Al > 1000) is packed into a fixed-bed tubular reactor.
- Feed Injection: A solution of 4-methylcyclohexanone oxime in ethanol (10 wt%) is vaporized and fed into the reactor using a carrier gas (N_2) at a WHSV (Weight Hourly Space Velocity) of 1–3 h^{-1}.
- Reaction: The vapor passes over the catalyst bed at 350°C.
- Collection: Product vapors are condensed in a cold trap (-10°C).
- Purification: Fractional distillation is required to separate the lactam from unreacted oxime and nitrile byproducts.

Note: Catalyst regeneration is required every 10–20 hours by burning off coke deposits in an air stream at 500°C.

Method C: The Schmidt Reaction

Status: Lab-Scale/Direct Route | Yield Potential: 70-80% | Safety Hazard: High (Azides)

The Schmidt reaction treats the ketone directly with hydrazoic acid (generated in situ), bypassing the oxime isolation. This is efficient for small-scale library synthesis but poses explosion hazards at scale.

Experimental Protocol

Reagents: 4-Methylcyclohexanone, Sodium Azide (NaN_3), Polyphosphoric Acid (PPA) or Methanesulfonic acid.

- Dissolve 4-methylcyclohexanone (10 mmol) in PPA (20 g).

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- Critical Safety Step: Add Sodium Azide (12 mmol) in very small portions at 40°C. Evolution of N_2 gas will be vigorous. Ensure efficient venting.
- Stir at 60°C for 4–6 hours.
- Quench by pouring onto ice. Neutralize with NaOH.
- Extract with DCM, wash with brine, and concentrate.

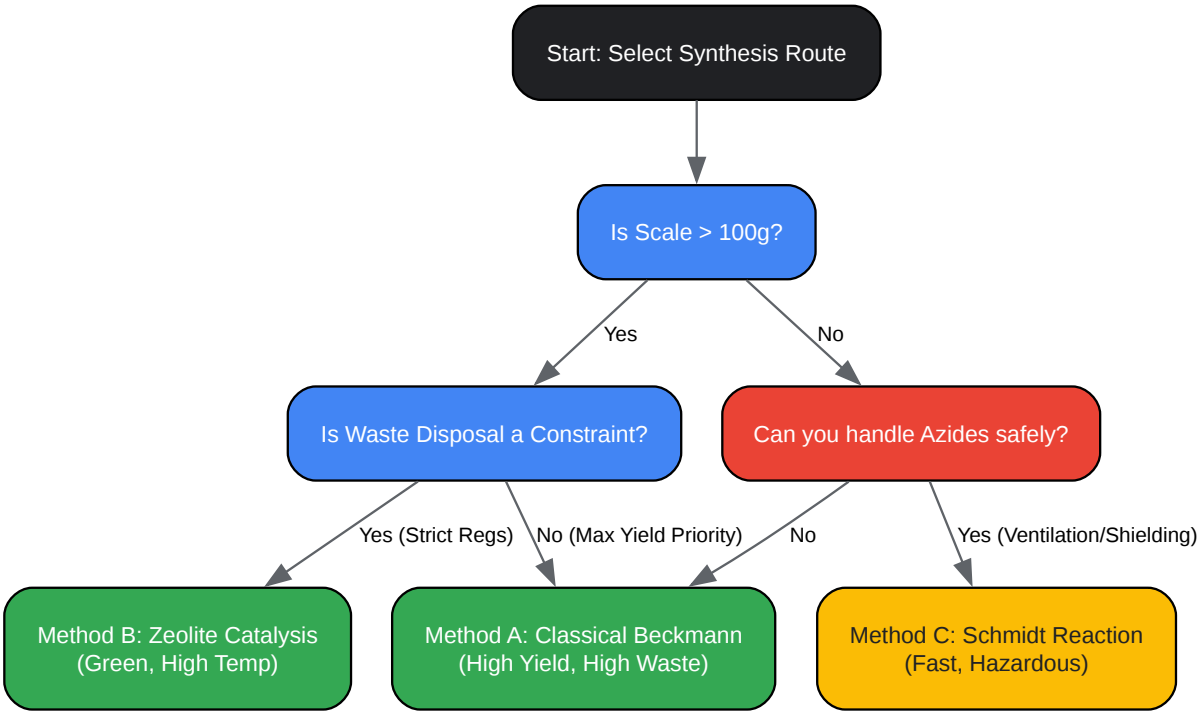
Comparative Performance Analysis

The following table synthesizes experimental data from peer-reviewed sources to aid in method selection.

Metric	Method A: Classical Beckmann	Method B: Zeolite Vapor Phase	Method C: Schmidt Reaction
Precursor	Oxime (isolated)	Oxime (vaporized)	Ketone (direct)
Yield	95 - 98%	85 - 95%	70 - 80%
Selectivity	>99%	90 - 95% (Nitrile byproducts)	>90%
Atom Economy	Poor (Stoichiometric waste)	Excellent (Catalytic)	Moderate (N_2 loss)
E-Factor	High (kg waste / kg product)	Low	Moderate
Safety Profile	Corrosive (Oleum)	High Temp / Flammability	Explosive (Azides)
Scalability	Proven (Multi-ton)	Proven (Pilot/Industrial)	Difficult (Batch only)

Decision Matrix Workflow

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Figure 2: Decision matrix for selecting the optimal synthesis route based on scale and safety constraints.

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